

A Comparative Analysis of BMVC and Other Premier Computer Vision Conferences

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

In the rapidly advancing field of computer vision, staying abreast of the latest research is paramount. Conferences serve as the primary venues for the dissemination of cutting-edge work, fostering collaboration, and shaping the future of the discipline. For researchers, scientists, and professionals in specialized domains such as drug development, where imaging and pattern recognition are increasingly vital, understanding the landscape of these academic gatherings is crucial for identifying impactful research and potential collaborations. This guide provides a detailed technical comparison of the British Machine Vision Conference (**BMVC**) with other top-tier computer vision conferences, namely CVPR, ICCV, ECCV, NeurIPS, and ICML.

Quantitative Analysis of Conference Metrics

To provide a clear, data-driven comparison, the following tables summarize key quantitative metrics for these conferences over recent years. These metrics, including the number of submissions and acceptance rates, are strong indicators of a conference's scale, competitiveness, and, by extension, its prestige within the community.

Conference Submission Numbers

The number of submissions a conference receives is a direct measure of its popularity and the breadth of research it attracts. A higher number of submissions generally indicates a larger and more diverse pool of research being presented.



Conference	2024	2023	2022
CVPR	11,532	9,155	-
ICCV	-	8,260[1][2]	-
ECCV	8,585[3]	-	6,773[4]
BMVC	1,020[5][6]	815[5]	967[5]
NeurIPS	17,491	-	-
ICML	9,473[7]	6,538[8][9]	5,630[9]

Conference Acceptance Rates

The acceptance rate is a critical indicator of a conference's selectivity and the perceived quality of the accepted papers. Lower acceptance rates typically signify a more rigorous peer-review process and, consequently, a higher prestige associated with publication.

Conference	2024	2023	2022
CVPR	23.6%[10]	25.8%	-
ICCV	-	26.15%[1]	-
ECCV	27.9%[3]	-	24.29%[4]
BMVC	25.88%	32.76%	37.75%
NeurIPS	-	-	-
ICML	27.5%[7]	27.9%[9]	21.9%[9]

h5-index Ranking

The h5-index is a metric that measures the impact of a publication venue. It is the largest number h such that h articles published in the last 5 complete years have at least h citations each. A higher h5-index indicates a greater scholarly impact of the papers published at the conference.



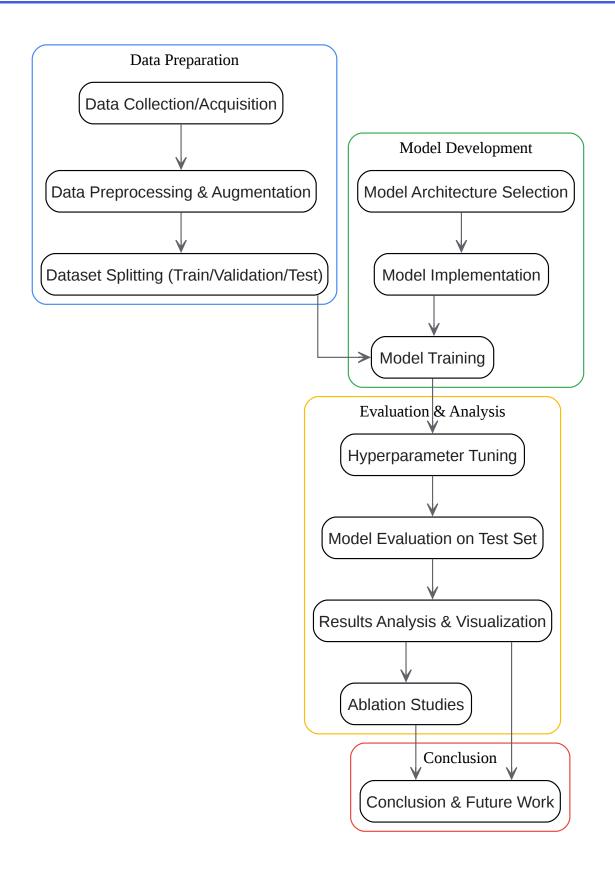
Conference	h5-index (2023)
CVPR	422
NeurIPS	309
ICLR	303
ICML	254
ECCV	238
ICCV	228
BMVC	57

A Glimpse into Experimental Protocols

The backbone of any robust scientific claim is a well-defined and reproducible experimental protocol. In computer vision, while the specific techniques may vary, a general workflow is often followed. This section outlines a typical experimental methodology presented at these top conferences, followed by a specific example of a deep learning-based protocol.

A standard experimental workflow in computer vision research encompasses several key stages, from initial data handling to the final analysis of results. This process ensures that the research is systematic, and the outcomes are both verifiable and comparable to existing work.





Click to download full resolution via product page

A typical experimental workflow in computer vision research.



Detailed Deep Learning Experimental Protocol

A significant portion of research presented at these conferences leverages deep learning. Below is a more detailed protocol for a typical deep learning-based computer vision experiment.

Objective: To train and evaluate a convolutional neural network (CNN) for image classification on a specific dataset.

1. Dataset Preparation:

- Data Source: Clearly define the dataset used (e.g., ImageNet, CIFAR-10, or a custom dataset).
- Preprocessing: Detail the preprocessing steps applied to the images. This includes resizing, normalization (e.g., mean subtraction and division by standard deviation), and any data cleaning procedures.
- Data Augmentation: Specify the data augmentation techniques employed to increase the diversity of the training set and prevent overfitting. Common methods include random rotations, flips, crops, and color jittering.
- Data Splitting: Describe the partitioning of the dataset into training, validation, and testing sets, including the ratios used.

2. Model Architecture:

- Base Model: Specify the base CNN architecture (e.g., ResNet, VGG, Inception).
- Modifications: Detail any modifications made to the standard architecture, such as the addition of custom layers, changes in the number of layers, or the use of different activation functions.

3. Training Procedure:

- Framework: Mention the deep learning framework used (e.g., PyTorch, TensorFlow).
- Optimizer: State the optimization algorithm employed (e.g., Adam, SGD with momentum).
- Loss Function: Specify the loss function used for training (e.g., Cross-Entropy Loss for classification).
- Hyperparameters: List all relevant hyperparameters, including:
- Learning rate and any learning rate scheduling policy.
- · Batch size.



- · Number of training epochs.
- Weight decay.
- Momentum (if applicable).
- Initialization: Describe the weight initialization strategy.

4. Evaluation Metrics:

 Define the metrics used to evaluate the model's performance on the test set. For classification, this typically includes accuracy, precision, recall, and F1-score.

5. Results and Analysis:

- Present the final performance metrics on the test set.
- Include an analysis of the results, which may involve:
- Ablation Studies: Experiments designed to understand the contribution of different components of the model or training process.
- Comparison to State-of-the-Art: A comparison of the model's performance against existing methods on the same dataset.
- Qualitative Analysis: Visualization of results, such as displaying correctly and incorrectly classified images, to gain insights into the model's behavior.

Conference Structure and Peer Review Process

The structure of these conferences and their peer-review processes are fundamental to their scientific rigor and the quality of the published research.

Tiered Landscape of Computer Vision Conferences

The computer vision conference landscape can be broadly categorized into tiers based on their prestige, selectivity, and impact. This hierarchical structure guides researchers in deciding where to submit their work.





Click to download full resolution via product page

Tiered structure of major computer vision conferences.

Tier 1: This tier includes the most prestigious and competitive conferences. CVPR, ICCV, and ECCV are the premier conferences specifically for computer vision. NeurIPS and ICML, while being broader machine learning conferences, are also top venues for computer vision research, particularly for work with a strong theoretical or methodological contribution. Papers accepted at these conferences are considered highly significant.

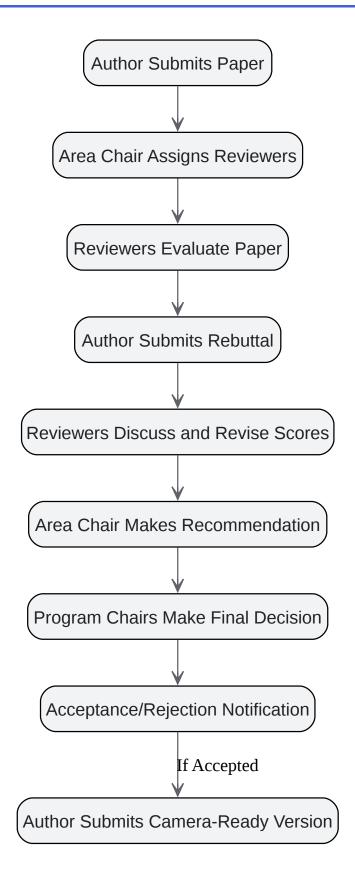
Tier 2: **BMVC** is a prime example of a Tier 2 conference. It is a highly respected and well-established international conference with a rigorous review process. While not having the same submission numbers as the Tier 1 conferences, a publication at **BMVC** is a significant achievement and is well-regarded within the community.

Tier 3: This tier includes other valuable and reputable conferences such as WACV (Winter Conference on Applications of Computer Vision), ACCV (Asian Conference on Computer Vision), and ICPR (International Conference on Pattern Recognition). These conferences provide excellent platforms for sharing high-quality research.

The Peer Review Workflow

The peer-review process is a cornerstone of academic publishing, ensuring the quality and validity of the research presented. The workflow for these top computer vision conferences is generally a double-blind process, meaning neither the authors nor the reviewers know each other's identities.





Click to download full resolution via product page

A typical double-blind peer-review process for a top computer vision conference.



Conclusion

The landscape of computer vision conferences is dynamic and highly competitive. While Tier 1 conferences like CVPR, ICCV, and ECCV, along with the broader machine learning conferences NeurIPS and ICML, represent the pinnacle of research dissemination in the field, **BMVC** holds a strong and respected position as a premier international conference. For researchers and professionals in fields like drug development, understanding this ecosystem is key to identifying the most impactful and relevant research. The quantitative data on submissions and acceptance rates, combined with an understanding of the rigorous experimental protocols and peer-review processes, provides a comprehensive framework for navigating this exciting and rapidly evolving area of science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Program Overview International Conference on Computer Vision October 2-6, 2023 -Paris - France - ICCV2023 [iccv2023.thecvf.com]
- 2. yulleyi.medium.com [yulleyi.medium.com]
- 3. Eight papers were accepted at ECCV 2024 (July 9, 2024) | Center for Advanced Intelligence Project [aip.riken.jp]
- 4. staging-dapeng.papercopilot.com [staging-dapeng.papercopilot.com]
- 5. The British Machine Vision Association : BMVC Statistics [bmva.org]
- 6. The 35th British Machine Vision Conference 2024: Accepted Papers [bmvc2024.org]
- 7. Back from ICML 2024 IDEAS NCBR Intelligent Algorithms for Digital Economy [ideasncbr.pl]
- 8. papercopilot.com [papercopilot.com]
- 9. ICML Openresearch [openresearch.org]
- 10. data-ai.theodo.com [data-ai.theodo.com]



 To cite this document: BenchChem. [A Comparative Analysis of BMVC and Other Premier Computer Vision Conferences]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029348#bmvc-vs-other-top-computer-vision-conferences]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com